

Essential Safety and Operational Guide for 4-(2-Pyridylazo)resorcinol

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Compound of Interest

Compound Name: 4-(2-Pyridylazo)resorcinol

Cat. No.: B7820689

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This document provides immediate, essential safety and logistical information for handling **4-(2-Pyridylazo)resorcinol** (PAR). It is intended for researchers, scientists, and drug development professionals to ensure safe operational use and disposal.

Chemical Identifier:

- CAS Number: 1141-59-9[1]

Hazard Identification and Classification

4-(2-Pyridylazo)resorcinol is classified as a hazardous substance.[2] Key hazards include:

- Acute Toxicity: Harmful if swallowed.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[1][3][4]
- Eye Damage/Irritation: Causes serious eye irritation.[1][3][4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][4][5]

Personal Protective Equipment (PPE)

To minimize exposure, all personnel must wear appropriate PPE when handling **4-(2-Pyridylazo)resorcinol**.

Operation	Required PPE
Weighing and Transferring Solid PAR	Chemical safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat or chemical-resistant suit, and a NIOSH-approved respirator. [6]
Preparing Solutions	Chemical safety goggles or a face shield, chemical-resistant gloves, lab coat or chemical-resistant suit. Work in a well-ventilated area or fume hood.[6]
General Laboratory Use	Chemical safety goggles, chemical-resistant gloves, and a lab coat.[6]
Cleaning Spills	Chemical-resistant gloves, boots, and suit; safety goggles or face shield; and a respirator. [6]

Recommended Glove Materials:

- Nitrile rubber[2]
- Neoprene[6]
- Butyl rubber[2]
- Polyvinyl chloride (PVC)[2]

Always inspect gloves for degradation before and during use and wash hands thoroughly after removal.[2][7]

Safety Operating and Handling Procedures

Adherence to the following procedures is critical for the safe handling of **4-(2-Pyridylazo)resorcinol**.

General Handling:

- Read the Safety Data Sheet (SDS) thoroughly before beginning any work.[\[6\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust generation.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Avoid all personal contact, including inhalation of dust or vapors.[\[2\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[6\]](#)[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[8\]](#)
- Keep the container tightly closed and in its original packaging.[\[4\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[8\]](#)

Emergency Procedures and First Aid

Immediate and appropriate response is crucial in the event of an emergency.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with fresh running water for at least 15 minutes, holding eyelids apart. Seek medical attention. [2] [5]
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water and soap if available. Seek medical attention if irritation persists. [2] [5]
Inhalation	Remove from the contaminated area to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [8]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Seek immediate medical attention. [8]

Spill and Disposal Plan

Spill Response:

- Minor Spills:
 - Remove all ignition sources.[\[2\]](#)
 - Clean up spills immediately.[\[2\]](#)
 - Wear appropriate PPE to avoid contact with skin and eyes.[\[2\]](#)
 - Use dry clean-up procedures to avoid generating dust.[\[2\]](#)
 - Place the spilled material into a suitable, labeled container for waste disposal.[\[2\]](#)
- Major Spills:

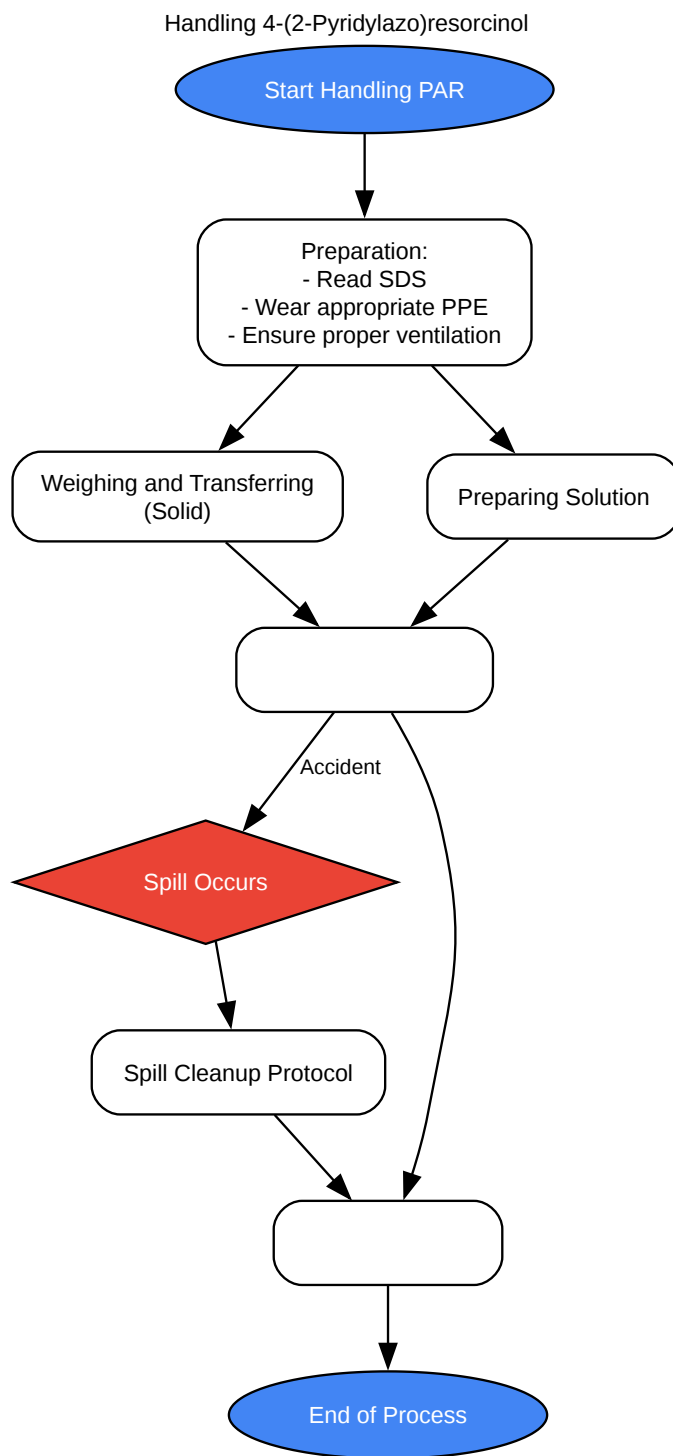
- Evacuate the area and alert emergency responders, providing the location and nature of the hazard.[\[2\]](#)
- Avoid all personal contact, including inhalation.[\[2\]](#)

Waste Disposal:

- Dispose of unused **4-(2-Pyridylazo)resorcinol** and its container in accordance with local, regional, and national regulations for hazardous waste.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Do not dispose of down the drain or into the environment.[\[4\]](#)[\[6\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[7\]](#)

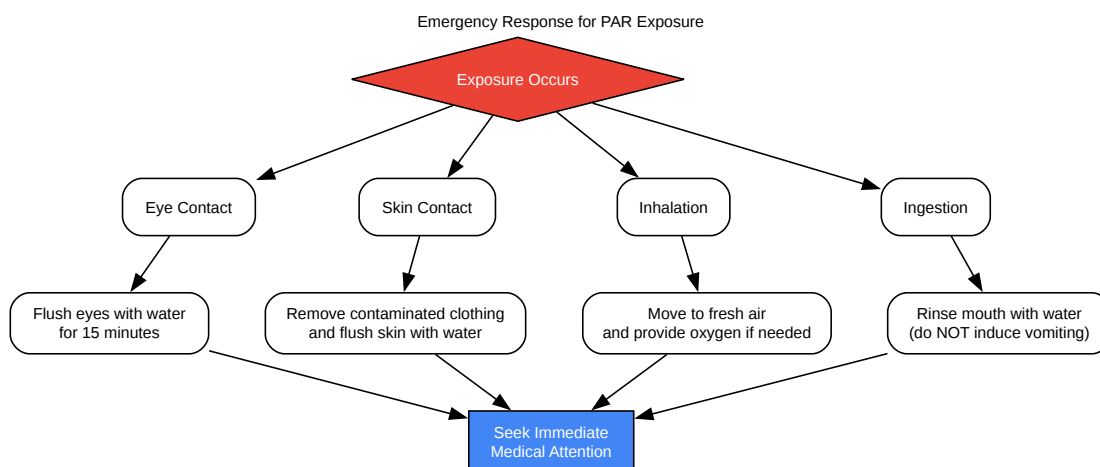
Visualized Workflows

The following diagrams illustrate key safety and operational workflows for handling **4-(2-Pyridylazo)resorcinol**.



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Caption: General workflow for handling **4-(2-Pyridylazo)resorcinol**.



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Caption: First aid procedures for exposure to **4-(2-Pyridylazo)resorcinol**.

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